

Technical Guide: O-Octylhydroxylamine – Free Base vs. Hydrobromide[1]

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Compound of Interest

Compound Name:	O-octylhydroxylamine;hydrobromide
CAS No.:	65920-22-1
Cat. No.:	B15442825

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Executive Summary

This technical guide delineates the physicochemical and functional distinctions between O-octylhydroxylamine free base and its hydrobromide (HBr) salt.[1] While both forms deliver the active O-octylhydroxylamine moiety critical for oxime ligation and carbonyl capture, their stability profiles, solubility, and handling requirements differ fundamentally.

For drug development and chemical biology applications, the hydrobromide salt is the preferred form for storage and precise stoichiometry due to its crystallinity and oxidative stability. The free base, typically a lipophilic oil, is the reactive species required in situ for nucleophilic attack but is prone to oxidation and difficult to handle in precise molar quantities.

Chemical Identity & Structural Specifications[2][3][4][5][6]

The core pharmacophore is the alkoxyamine group attached to an eight-carbon lipophilic chain. [1] The presence of the octyl chain significantly alters the solubility profile compared to short-chain analogs (e.g., methoxyamine), imparting high lipophilicity to the free base.

Comparative Specification Table

Feature	O-Octylhydroxylamine (Free Base)	O-Octylhydroxylamine Hydrobromide
CAS Number	5663-93-4	65920-22-1
Formula		
Molecular Weight	145.24 g/mol	226.15 g/mol
Physical State	Pale-yellow oil / Low-melting solid	Crystalline Solid (White to off-white)
Nucleophilicity	High (Active)	Null (Latent / Protonated)
Solubility	Organic solvents (DCM, THF, Toluene)	Polar solvents (MeOH, DMSO, Water*)
Storage	Inert atmosphere, -20°C (Oxidation risk)	Desiccated, RT or 4°C (Stable)

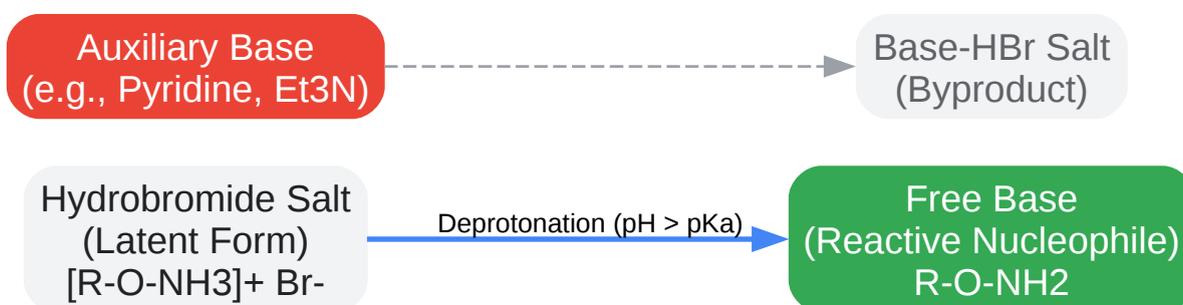
*Note: While ionic, the octyl chain imparts significant surfactant character, potentially causing foaming or micelle formation in aqueous solutions.

Physicochemical Properties & Reactivity[3][8]

The Acid-Base Equilibrium

The fundamental difference lies in the protonation state of the nitrogen atom.[1] The free base possesses a lone pair on the nitrogen, rendering it a potent

-nucleophile (the alpha-effect).[1] The hydrobromide salt protonates this lone pair, effectively "capping" the reactivity until a base is introduced.



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Figure 1: Activation of the hydrobromide salt requires a stoichiometric base to liberate the reactive free amine.

Solubility & The "Octyl Effect"

Unlike O-methylhydroxylamine, the octyl chain dominates the physical properties of the free base.

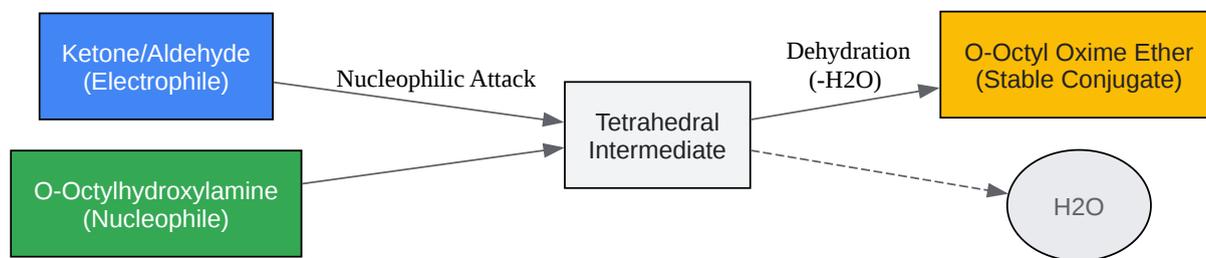
- Free Base: Highly lipophilic.[1] It will partition into organic layers (DCM, Ethyl Acetate) during extraction. It is essentially insoluble in neutral water.
- Hydrobromide: Amphiphilic.[1] The ionic head group () is hydrophilic, while the tail is hydrophobic. In aqueous buffers, it may act as a surfactant. For chemical synthesis, methanol or DMF are preferred solvents to ensure full homogeneity.

Applications in Drug Development[9][10]

Oxime Ligation (Bioconjugation)

The primary application of O-octylhydroxylamine is the formation of oxime ethers via reaction with aldehydes or ketones.[1] This reaction is chemoselective and proceeds in aqueous/organic mixtures.

- Why O-Octyl? The octyl chain is often selected to modulate the LogP (lipophilicity) of a drug candidate or to anchor a molecule into a lipid bilayer.
- Reaction Mechanism: The free base attacks the carbonyl carbon. If the HBr salt is used, an auxiliary base (e.g., Sodium Acetate) acts as a proton shuttle.



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Figure 2: General mechanism of oxime ligation.[1] The reaction is most efficient at pH 4.5–5.5, where the carbonyl is activated but the amine is not fully protonated.

Carbonyl Scavenging

In process chemistry, O-octylhydroxylamine is used to scavenge unreacted aldehydes.[1] The HBr form is preferred here because it can be dosed as a solid into the reactor, followed by a base, avoiding the handling of the odorous and oxidatively unstable oil.

Experimental Protocols

Protocol: Conversion of Hydrobromide to Free Base

Use this protocol when the reaction solvent is non-polar (e.g., Toluene) and strictly anhydrous conditions are required.

- Dissolution: Suspend 10 mmol of O-octylhydroxylamine HBr in 20 mL of Dichloromethane (DCM).
- Neutralization: Add 15 mL of saturated aqueous (or 1M NaOH).
- Extraction: Shake vigorously in a separatory funnel. The free base will partition into the DCM layer.
- Drying: Collect the organic phase, dry over anhydrous

, and filter.

- Isolation: Concentrate under reduced pressure (rotary evaporator) at 25°C.
 - Result: Pale-yellow oil (Free Base).[1] Use immediately.

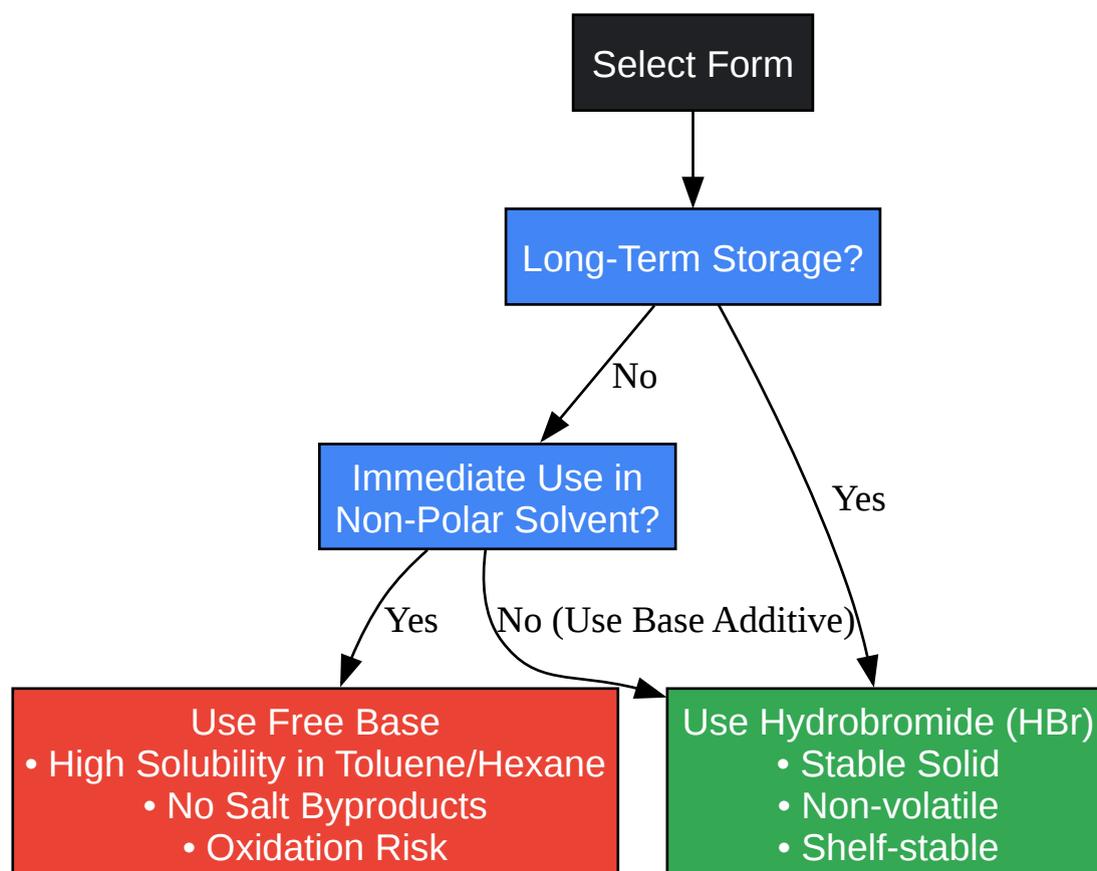
Protocol: Standard Oxime Ligation (Using HBr Salt)

Preferred method for most applications due to ease of handling.[1]

- Preparation: Dissolve the aldehyde/ketone substrate (1.0 equiv) in Methanol.
- Reagent Addition: Add O-octylhydroxylamine HBr (1.2 – 1.5 equiv) directly to the solution.
- Activation: Add Pyridine or Sodium Acetate (1.5 – 2.0 equiv).
 - Note: The pH should be roughly 4–5.
- Incubation: Stir at Room Temperature for 2–16 hours. Monitor by TLC/LCMS.
- Workup: Evaporate solvent, redissolve in EtOAc, wash with 1M HCl (to remove excess pyridine/hydroxylamine), then brine. Dry and concentrate.

Handling & Stability Strategy

The choice between free base and hydrobromide dictates the storage strategy.



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Figure 3: Decision matrix for selecting the appropriate reagent form.

- Hydrobromide: Store in a cool, dry place. Hygroscopic—keep container tightly sealed. Stable for years if kept dry.
- Free Base: Store under Nitrogen/Argon at -20°C . Reacts with atmospheric (carbamate formation) and oxidizes to oximes/nitrones over time.[1]

References

- Synthesis and Properties of O-Alkylhydroxylamines Source: PubChem & Scientific Literature Description:[1][2][3] Detailed chemical data for O-pentyl and O-octyl analogs, confirming the lipophilic nature of the free base and the utility of N-hydroxyphthalimide synthesis routes.[1] URL:[Link]

- O-Octylhydroxylamine Hydrobromide (Chemical Source) Source: ChemSrc / Chemical Suppliers Description: Verification of the hydrobromide salt CAS (65920-22-1) and its commercial availability as a stable solid. URL:[[Link](#)]
- Synthesis of O-alkylhydroxylamines via Phthalimide Route Source:Journal of Materials Chemistry A (via Google Scholar snippet) Description: Describes the synthesis of O-octylhydroxylamine as a "pale-yellow oil" from N-hydroxyphthalimide, validating the physical state of the free base. URL:[[Link](#)]
- Hydroxylamine Reactivity and Stability Source: Wikipedia / General Chemical Reference Description:[[1](#)] General mechanisms of hydroxylamine nucleophilicity, pKa values, and the necessity of salt forms for stability. URL:[[Link](#)]

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Sources

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- [2. hydroxylammonium chloride \[chemister.ru\]](#)
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